

Technical Support Center: Synthesis of Long Phosphopeptides

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Compound of Interest

Compound Name: *Fmoc-O-phospho-L-serine*

Cat. No.: B557270

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to improve the yield and purity of long phosphopeptide synthesis.

Troubleshooting Guide

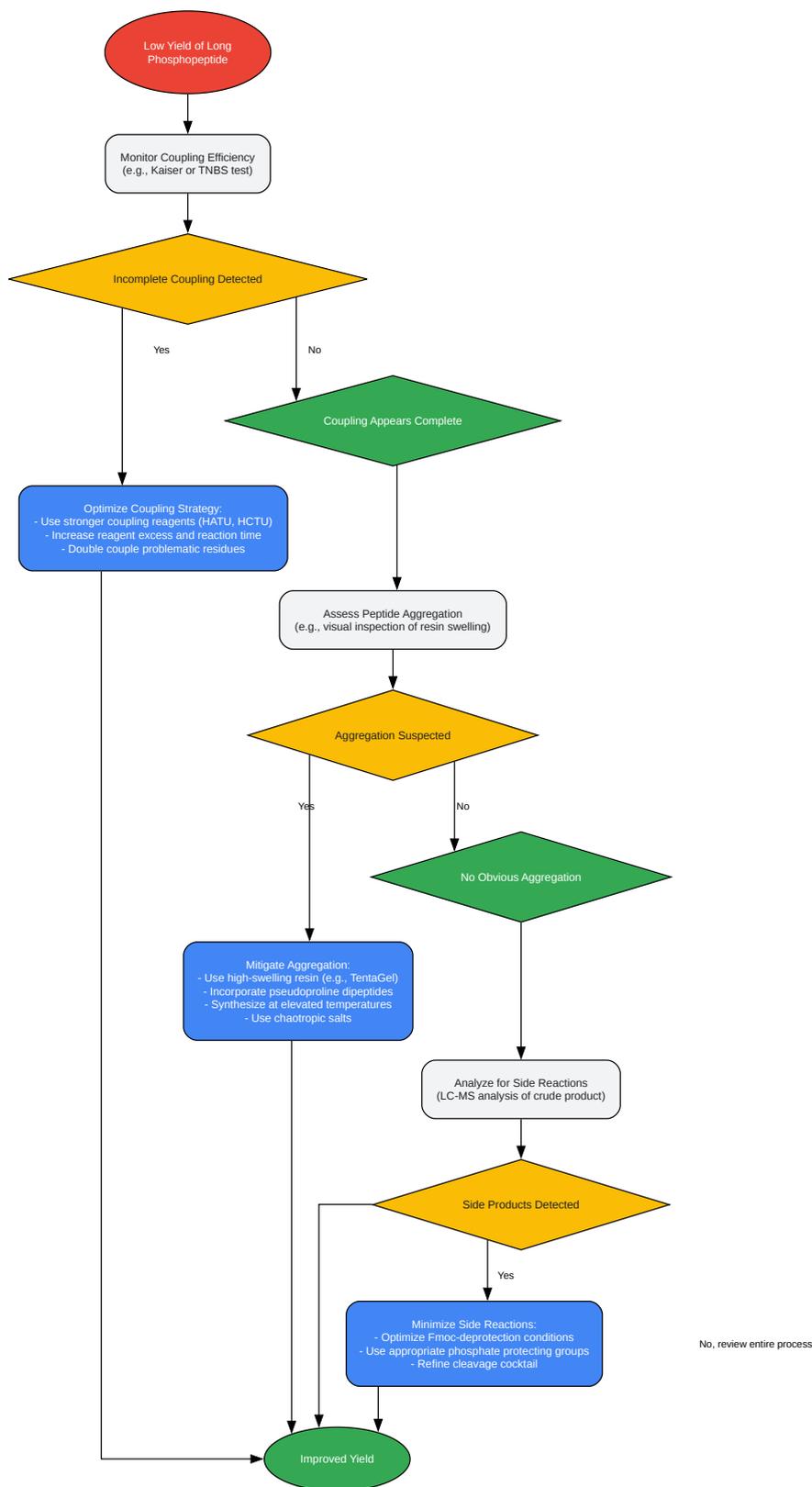
This guide addresses specific issues encountered during the synthesis of long phosphopeptides in a question-and-answer format.

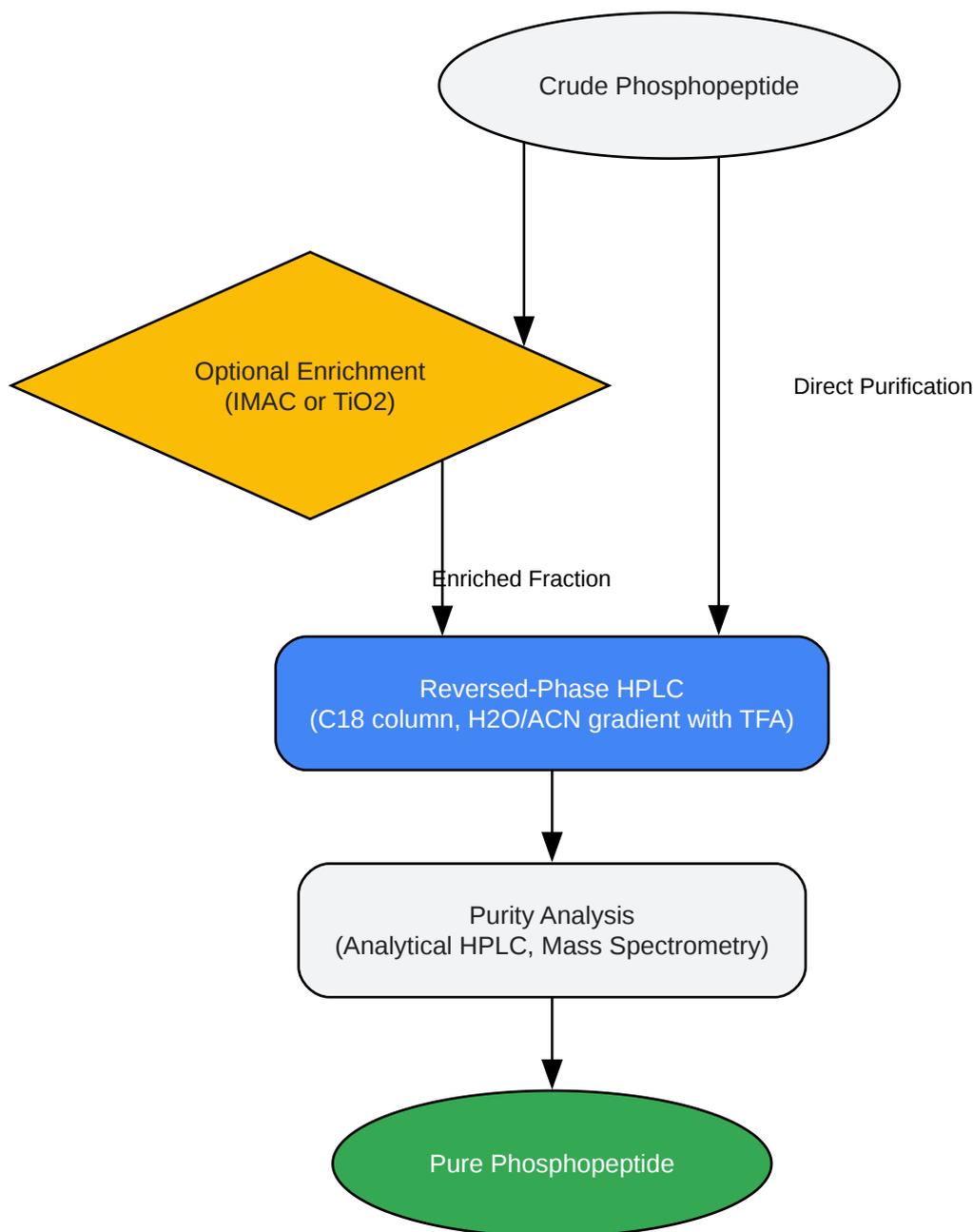
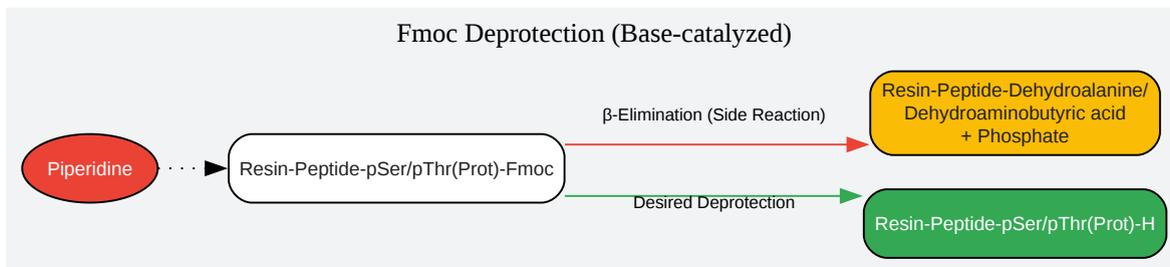
Issue 1: Low Overall Yield of the Final Phosphopeptide

Question: My solid-phase peptide synthesis (SPPS) of a long phosphopeptide resulted in a very low yield after cleavage and purification. What are the potential causes and how can I improve it?

Answer: Low yield in long phosphopeptide synthesis is a common problem stemming from several factors throughout the SPPS process. Key areas to investigate include incomplete coupling reactions, aggregation of the growing peptide chain, and side reactions during synthesis and cleavage.

Here is a troubleshooting workflow to identify and address the issue:





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com